Personal Protective Equipment (PPE) & Handling Guide: 6-Chloro-2-ethoxynicotinaldehyde

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Compound of Interest

Compound Name:	*6-Chloro-2-ethoxynicotinaldehyde*
Cat. No.:	*B13921146*

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Executive Summary & Chemical Identity

Objective: Provide an immediate, fail-safe operational framework for handling **6-Chloro-2-ethoxynicotinaldehyde**, prioritizing researcher safety and compound integrity.

Status: This compound is a halogenated pyridine derivative. While specific toxicological data for this exact ethoxy-analog is limited, safety protocols are derived from the well-characterized methoxy-analog (6-Chloro-2-methoxynicotinaldehyde, CAS 95652-81-6) using Structure-Activity Relationship (SAR) principles. Treat as a Sensitizing Irritant with high skin permeation potential.

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Property	Detail
Chemical Name	6-Chloro-2-ethoxynicotinaldehyde
CAS Number	1884246-82-5
Physical State	Solid (Crystalline/Powder)
Storage	2-8°C, Inert Atmosphere (Argon/Nitrogen)
Key Hazards	Skin/Eye Irritant (Cat 2), Respiratory Irritant (STOT SE 3), Potential Sensitizer (Aldehyde moiety)

Hazard Identification & Risk Assessment

Expert Insight: The presence of both a pyridine ring and an aldehyde group creates a dual-threat profile. Pyridines are excellent solvents that can defat skin and facilitate the permeation of other toxic moieties. Aldehydes are known contact sensitizers and prone to air oxidation.

GHS Classification (Derived via SAR)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.
Sensitization, Skin	Category 1	H317: May cause an allergic skin reaction.

PPE Selection Framework

Core Directive: Do not rely on single-layer protection. The lipophilic ethoxy tail increases the likelihood of glove permeation compared to smaller analogs.

A. Hand Protection (Glove Protocol)

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- Primary Recommendation:Double-Gloving Strategy.
  - Inner Layer: 4 mil Nitrile (Tactile sensitivity).
  - Outer Layer: 5-8 mil Nitrile or Neoprene (Chemical barrier).
- Justification: Pyridine rings can degrade nitrile over time. The ethoxy substituent increases lipophilicity, potentially accelerating permeation. Double gloving provides a "visual breach" buffer—if the outer glove is compromised, the inner glove protects during doffing.
- Forbidden Material: Do NOT use Latex (poor organic solvent resistance).

B. Respiratory Protection[1][2][3][4][5]

- Solid Handling (Weighing): If weighing <100 mg, a sash-height controlled Fume Hood is sufficient. For >100 mg or fine powder, use an N95/P95 particulate respirator to prevent sensitization via inhalation.
- Solution Handling: Chemical Fume Hood (Face velocity: 0.5 m/s) is mandatory.

C. Eye & Body Protection[2][3][6]

- Eyes: Chemical Splash Goggles (ANSI Z87.1) are preferred over safety glasses due to the fine nature of the powder and the severity of aldehyde eye irritation.
- Body: Standard cotton lab coat. If handling solutions >50mL, add a chemically resistant apron (Tyvek or similar).

PPE Decision Logic Diagram

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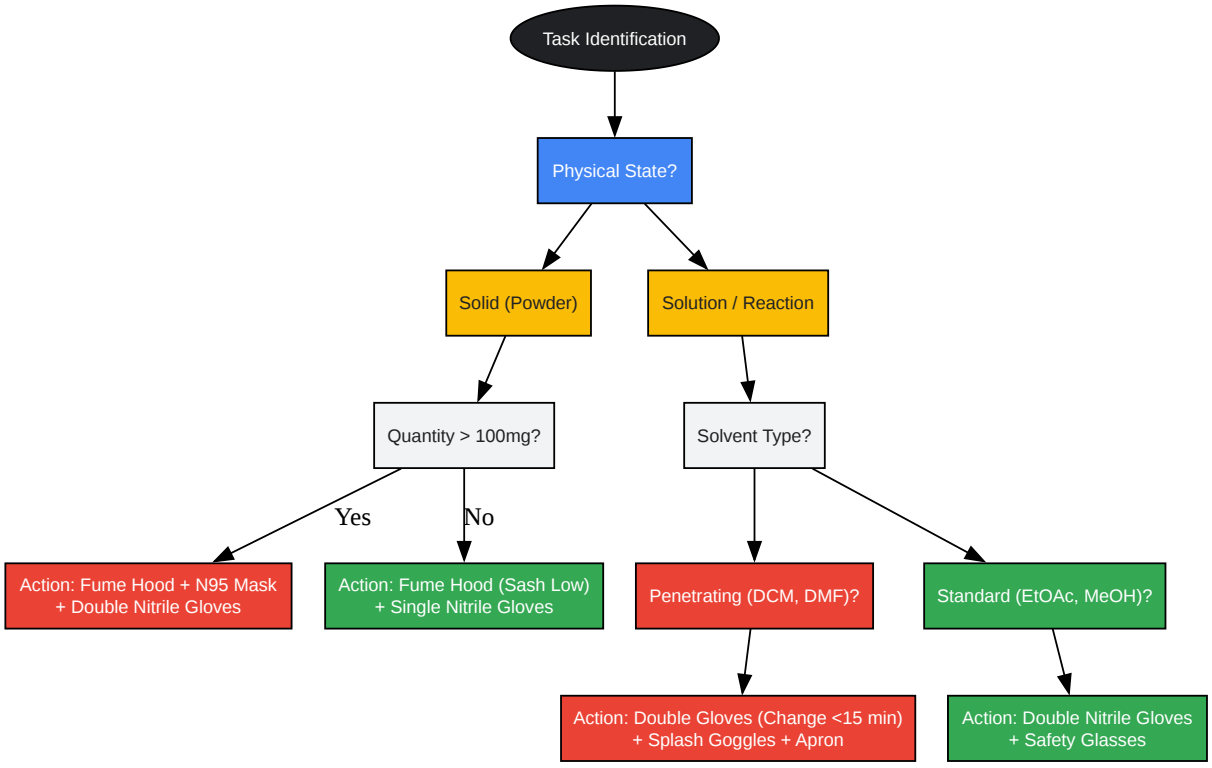

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Caption: Decision matrix for selecting PPE based on physical state and solvent carrier risks.

Operational Protocols

Protocol 1: Safe Weighing & Transfer

Why: Static electricity can cause small organic solids to "jump," leading to invisible surface contamination.

- Preparation: Place the balance inside the fume hood or a powder containment enclosure.

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- Static Control: Use an anti-static gun or wipe on the spatula and weighing boat before contact.
- Transfer: Never transfer the open container outside the hood. Pre-weigh the solvent in the reaction flask, then add the solid directly to the flask inside the hood to minimize airborne dust.

Protocol 2: Reaction Setup (Inert Atmosphere)

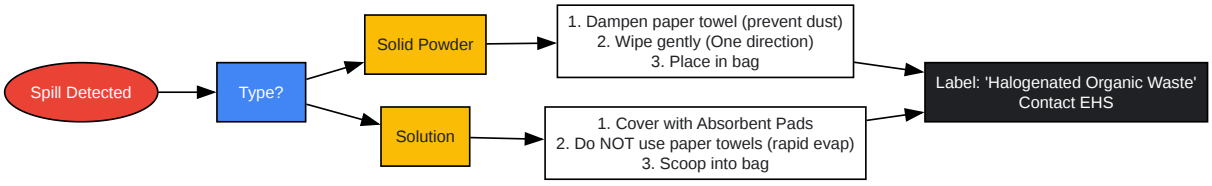
Why: The aldehyde moiety is susceptible to autoxidation to the carboxylic acid (6-Chloro-2-ethoxynicotinic acid), which alters stoichiometry and purity.

- Purge: Flush the reaction vessel with Argon or Nitrogen for 5 minutes before introducing the reagent.
- Seal: Use a septum and balloon or Schlenk line. Do not leave the vessel open to air for prolonged periods.

Emergency Response & Disposal

Spill Response Workflow

Immediate Action: Alert nearby personnel. If the spill is >5g or outside a hood, evacuate.



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Caption: Step-by-step logic for containing and cleaning spills based on physical state.

Disposal Procedures[4][5][7][8]

- Waste Stream:Halogenated Organic Waste.[1][2]

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- Critical: Do not mix with strong acids or oxidizers in the waste container.
- Labeling: Must explicitly state "Halogenated" due to the Chlorine atom; incineration requires specific scrubbing for HCl gas generation.

- Container Decontamination: Triple rinse empty vials with Acetone or Ethanol. Collect the first two rinses as halogenated waste.

References

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Sources

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